

Glycerol triacrylate molecular weight and structure

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An In-depth Technical Guide to **Glycerol Triacrylate** and its Propoxylated Analogue for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **glycerol triacrylate** and its commonly used derivative, propoxylated **glycerol triacrylate**. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on the chemical properties, synthesis, analytical methods, and biological considerations relevant to these fields.

Core Chemical and Physical Properties

Glycerol triacrylate and its propoxylated form are trifunctional monomers utilized in the synthesis of crosslinked polymers. Their properties make them suitable for applications ranging from coatings and adhesives to the development of biomaterials for drug delivery.

Chemical Structure and Molecular Weight

The foundational structure is glycerol, a triol, which is esterified with acrylic acid. In the propoxylated version, propylene oxide units are added to the glycerol backbone before acrylation.

Glycerol Triacrylate

Molecular Formula: C12H14O6

Molecular Weight: 254.24 g/mol [1]



- Synonyms: Propane-1,2,3-triyl Triacrylate, 1,2,3-Propanetriyl Triacrylate, 2-Propenoic Acid 1,2,3-Propanetriyl Ester[2][3]
- CAS Number: 5459-38-1[2][3]

Propoxylated Glycerol Triacrylate

- Molecular Formula (example): C21H32O9 (for an average of 1 propoxy unit per hydroxyl group)[4][5]
- Average Molecular Weight: Approximately 428.47 g/mol [4][5][6][7][8]
- Synonyms: Glyceryl Propoxylate Triacrylate, GPTA, Polypropylene Glycol Glyceryl Triacrylate[7][8]
- CAS Number: 52408-84-1[6][7][9][10][11]

The chemical structures are as follows:

Figure 1: Chemical Structure of **Glycerol Triacrylate**. Figure 2: Chemical Structure of Propoxylated **Glycerol Triacrylate**.

Physicochemical Data

The following tables summarize the key physical and chemical properties of **glycerol triacrylate** and propoxylated **glycerol triacrylate**.

Table 1: Physicochemical Properties of Glycerol Triacrylate

Property	Value
Appearance	Colorless to light yellow clear liquid[2][3]
Purity	>97.0% (qNMR)[2][3]
Flash Point	116 °C[2]
Molecular Formula	C12H14O6[1]
Molecular Weight	254.24 g/mol [1]



Table 2: Physicochemical Properties of Propoxylated Glycerol Triacrylate

Property	Value
Appearance	Clear, colorless to slightly yellow liquid[7]
Molecular Weight (Average Mn)	~428 g/mol [8][12]
Density (25 °C)	1.064 - 1.11 g/cm ³ [4][5][7][9][12][13]
Boiling Point	347 °C[7]
Viscosity (25 °C)	70 - 120 cPs[9][13]
Refractive Index (n20/D)	1.461[5][12]
Water Solubility (20 °C)	1.2 g/L[5]
LogP (23 °C)	2.52[5]

Experimental Protocols

This section details the methodologies for the synthesis, purification, and analysis of **glycerol triacrylates**, as well as protocols for evaluating their biological compatibility.

Synthesis of Glycerol Triacrylate and its Propoxylated Form

The primary method for synthesizing these compounds is through the esterification of glycerol or propoxylated glycerol with acrylic acid.

Protocol for the Preparation of 1,2,3-Glycerol Triacrylate[9]

- Reactants: 1,2,3-glycerol and acrylic acid in a molar ratio of 1:3-4.
- Catalyst: p-toluenesulfonic acid, silicotungstic acid, or phosphotungstic acid (2-4% of the total reaction mass).
- Polymerization Inhibitor: Hydroquinone or p-hydroxyanisole (1-2% of the total reaction mass).



 Water-carrying agent: Toluene, benzene, n-hexane, or cyclohexane (1-1.5 times the total mass of glycerol and acrylic acid).

Procedure:

- Combine 1,2,3-glycerol, acrylic acid, catalyst, polymerization inhibitor, and water-carrying agent in a reaction vessel.
- \circ Heat the mixture to 95 ± 5 °C and maintain for 6-8 hours, removing the water formed during the reaction.
- After the reaction is complete, neutralize the reaction mixture with a base.
- Purify the product by vacuum distillation.

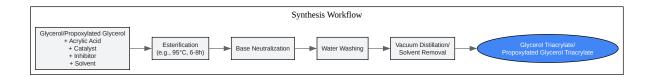
Protocol for the Preparation of Propoxylated Glycerol Triacrylate[7][10]

- Reactants: Propoxylated glycerol and acrylic acid.
- Catalyst: p-toluenesulfonic acid.
- Solvent/Water-carrying agent: Cyclohexane.

• Procedure:

- The reaction involves the esterification of propoxylated glycerol with acrylic acid in the presence of p-toluenesulfonic acid as a catalyst and cyclohexane as the solvent.
- The mixture is heated to allow the reaction to proceed, with the water of esterification being removed.
- Upon completion of the esterification, the reaction mixture is cooled.
- The mixture is then washed with water to remove the acid catalyst. The addition of cyclohexane aids in the separation of the organic and aqueous layers.
- The organic layer containing the product is then purified, typically involving solvent removal under reduced pressure.





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Figure 3: General Synthesis and Purification Workflow.

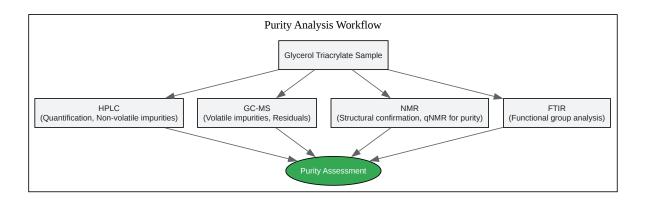
Purity Analysis

Ensuring the purity of **glycerol triacrylate** is crucial for its application, especially in drug delivery and biomaterials. Several analytical techniques can be employed for this purpose.

Comparative Analytical Techniques for Purity Assessment[13]

- High-Performance Liquid Chromatography (HPLC): Useful for quantifying the main component and detecting non-volatile impurities such as unreacted starting materials and byproducts.
- Gas Chromatography-Mass Spectrometry (GC-MS): Ideal for identifying and quantifying volatile and semi-volatile impurities like residual solvents and unreacted glycerol or acrylic acid.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Provides detailed structural information and can be used for quantitative analysis (qNMR) to determine purity.
- Fourier-Transform Infrared (FTIR) Spectroscopy: Used for functional group analysis to confirm the presence of the acrylate and ester groups and the absence of hydroxyl groups from the starting glycerol.





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Figure 4: Workflow for Purity Analysis.

In Vitro Cytotoxicity Assessment

For applications in drug development and biomaterials, it is essential to evaluate the potential cytotoxicity of **glycerol triacrylate**-based materials.

MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) Assay Protocol[12]

This assay measures the metabolic activity of cells, which is an indicator of cell viability.

- Principle: Viable cells contain mitochondrial dehydrogenases that can reduce the yellow MTT tetrazolium salt to purple formazan crystals. The amount of formazan produced is proportional to the number of living cells.
- Procedure:
 - Cell Seeding: Plate cells (e.g., 3T3 fibroblasts, human gingival fibroblasts) in a 96-well plate at a predetermined density and allow them to adhere overnight.
 - Treatment: Expose the cells to various concentrations of the glycerol triacrylate-based material (or extracts of the material) for a specified period (e.g., 24, 48, 72 hours). Include



untreated cells as a negative control and a known cytotoxic agent as a positive control.

- MTT Addition: After the incubation period, remove the treatment medium and add MTT solution to each well. Incubate for a few hours to allow for formazan crystal formation.
- Solubilization: Dissolve the formazan crystals by adding a solubilizing agent (e.g., DMSO, isopropanol).
- Absorbance Reading: Measure the absorbance of the solution at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Data Analysis: Calculate cell viability as a percentage relative to the untreated control.

In Vitro Degradation Studies

The degradation profile of polymers derived from **glycerol triacrylate** is critical for applications such as controlled drug release and tissue engineering scaffolds.

Protocol for In Vitro Enzymatic Degradation[14]

- Principle: To assess the degradation of the polymer in a biologically relevant environment, enzymes such as lipases can be used.
- Procedure:
 - Sample Preparation: Prepare samples of the crosslinked glycerol triacrylate polymer with defined dimensions and weight.
 - Degradation Medium: Prepare a phosphate buffer solution (pH 7.4) containing an enzyme, for example, from Pseudomonas lipase.
 - Incubation: Immerse the polymer samples in the degradation medium and incubate at 37
 °C for a predetermined period (e.g., several days or weeks).
 - Analysis: At various time points, remove the samples from the medium, rinse with deionized water, and dry to a constant weight.



 Evaluation: The extent of degradation can be determined by measuring the mass loss of the polymer samples over time. Further analysis can include characterization of the polymer's molecular weight changes and analysis of the degradation products in the medium.

Biological and Toxicological Profile

The interaction of **glycerol triacrylate**s with biological systems is a key consideration for their use in biomedical applications.

Biocompatibility and Biodegradability

Polymers based on glycerol, such as poly(glycerol sebacate) acrylate (PGSA), have been shown to be biocompatible and biodegradable.[1][15][16][17] Studies have indicated that these materials elicit a minimal immune response upon implantation.[15] The degradation rate of these polymers can be tuned, which is advantageous for applications in drug delivery and tissue engineering.[16][17] Glycerol itself is a biocompatible and non-toxic molecule that is naturally present in the body.[18]

Skin Sensitization

Acrylates, as a chemical class, are known to have the potential to cause skin sensitization, leading to allergic contact dermatitis.[19][20] This is a critical consideration for handling the monomeric form of **glycerol triacrylate**.

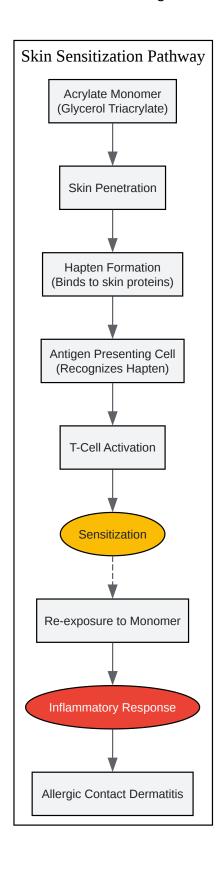
Mechanism of Skin Sensitization

The sensitization process typically involves two phases:

- Induction Phase: Initial contact with the acrylate monomer may not cause a visible reaction but can sensitize the immune system. The small, reactive acrylate molecules can penetrate the skin and bind to skin proteins, forming haptens. These are then recognized by antigenpresenting cells, leading to the activation of T-cells.
- Elicitation Phase: Upon subsequent exposure to the same or a cross-reactive acrylate, the sensitized T-cells trigger an inflammatory response, resulting in the symptoms of allergic contact dermatitis, such as redness, itching, and swelling.[21]



It is important to note that fully cured, crosslinked polymers are generally considered to be biologically inert and have a much lower risk of causing sensitization.[19]





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Figure 5: Logical Pathway of Acrylate-Induced Skin Sensitization.

Applications in Drug Development

The properties of **glycerol triacrylate** and its derivatives make them attractive for various applications in the pharmaceutical and biomedical fields.

- Drug Delivery: Glycerol-based polymers can be formulated into nanoparticles, liposomes, and hydrogels for targeted and controlled drug delivery.[18] The tunable degradation rates of polymers made from glycerol triacrylate allow for controlled release kinetics of encapsulated drugs.[16][17]
- Tissue Engineering: Photocurable polymers like poly(glycerol sebacate) acrylate can be used to fabricate scaffolds with complex 3D structures for tissue regeneration.[1][15]
- Medical Coatings and Adhesives: The fast curing properties of glycerol triacrylate are beneficial for developing medical-grade coatings and adhesives.

This guide provides a foundational understanding of **glycerol triacrylate** and its propoxylated form. For specific applications, further research and empirical testing are essential to ensure safety and efficacy.

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